

An In-depth Technical Guide to Diisobutyl Hydrogen Phosphate: Physical and Chemical Characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diisobutyl hydrogen phosphate*

Cat. No.: *B049206*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diisobutyl hydrogen phosphate (DIBP) is an organophosphorus compound with the chemical formula $C_8H_{19}O_4P$.^[1] It belongs to the class of dialkyl hydrogen phosphates and finds applications in various chemical industries, notably as a flame retardant.^[2] This technical guide provides a comprehensive overview of the physical and chemical characteristics of DIBP, including its synthesis, analysis, and stability. The information is intended to support researchers, scientists, and professionals in drug development and other scientific fields who may work with or encounter this compound.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Diisobutyl hydrogen phosphate** and the closely related Dibutyl phosphate (DBP) is presented below. It is important to note that some experimental data for DIBP is not readily available in the literature; in such cases, predicted values or experimental data for the analogous compound DBP are provided for reference and should be interpreted with caution.

Table 1: Physical and Chemical Properties of **Diisobutyl Hydrogen Phosphate** and Dibutyl Phosphate

Property	Diisobutyl Hydrogen Phosphate (DIBP)	Dibutyl Phosphate (DBP)
Molecular Formula	C ₈ H ₁₉ O ₄ P ^[1]	C ₈ H ₁₉ O ₄ P ^[3]
Molecular Weight	210.21 g/mol ^[1]	210.21 g/mol ^[3]
CAS Number	6303-30-6 ^[1]	107-66-4 ^[3]
Appearance	Colorless Oil (Predicted) ^[4]	Pale-amber odorless liquid ^[3]
Boiling Point	263.6 ± 23.0 °C (Predicted) ^[4]	100 °C (decomposes) ^[3]
Melting Point	Not Available	-13 °C ^[3]
Density	1.047 g/cm ³ at 20°C (Predicted) ^[4]	1.06 g/cm ³ at 20°C ^[3]
Solubility in Water	22.3 g/L at 20°C ^[4]	18 g/L at 20°C ^[3]
pKa	1.60 ± 0.50 (Predicted) ^[4]	0.88 (Predicted)

Experimental Protocols

Synthesis of Diisobutyl Hydrogen Phosphate

A common method for the synthesis of dialkyl hydrogen phosphates involves the reaction of the corresponding alcohol with a phosphorus-containing reagent. While a specific protocol for **Diisobutyl hydrogen phosphate** is not extensively detailed in readily available literature, a general procedure can be adapted from the synthesis of similar compounds like Dibutyl Phosphate and Triisobutyl Phosphate.

Method 1: From Isobutanol and Phosphorus Oxychloride

This method is adapted from the industrial synthesis of related phosphate esters.^{[5][6]}

- Reaction Setup: A reaction vessel equipped with a stirrer, thermometer, dropping funnel, and a reflux condenser connected to a system for trapping hydrogen chloride gas is charged with isobutanol.

- Reaction: Phosphorus oxychloride is added dropwise to the isobutanol while maintaining a controlled temperature. The reaction is exothermic and generates hydrogen chloride gas.
- Esterification: After the addition is complete, the reaction mixture is heated to drive the esterification to completion.
- Workup: The crude product is then purified through a series of steps which may include:
 - Dealcoholization: Removal of excess isobutanol, often by distillation.
 - Washing: The organic layer is washed with water, a dilute alkali solution (e.g., sodium carbonate) to neutralize any remaining acidic impurities, followed by a final water wash.
 - Drying: The organic phase is dried over an anhydrous drying agent (e.g., magnesium sulfate).
 - Distillation: The final product is purified by vacuum distillation.

A logical workflow for this synthesis is depicted in the following diagram:



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Synthesis of **Diisobutyl Hydrogen Phosphate**.

Analytical Methods

The characterization and quantification of **Diisobutyl hydrogen phosphate** can be achieved using various analytical techniques.

1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile organic compounds like DIBP.

- Sample Preparation: The sample containing DIBP is dissolved in a suitable organic solvent (e.g., dichloromethane, ethyl acetate). Derivatization to a more volatile species may be necessary in some cases to improve chromatographic performance.
- GC Conditions:
 - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms, HP-5ms).
 - Injector: Split/splitless injector, with an appropriate injection volume and temperature.
 - Oven Program: A temperature gradient program is typically used to ensure good separation of the analyte from other components in the sample matrix.
 - Carrier Gas: Helium or hydrogen at a constant flow rate.
- MS Conditions:
 - Ionization: Electron Ionization (EI) at 70 eV is commonly used.
 - Mass Analyzer: Quadrupole or ion trap mass analyzer.
 - Detection: Scanning a specific mass range to obtain a full mass spectrum for identification, or selected ion monitoring (SIM) for enhanced sensitivity and quantification.

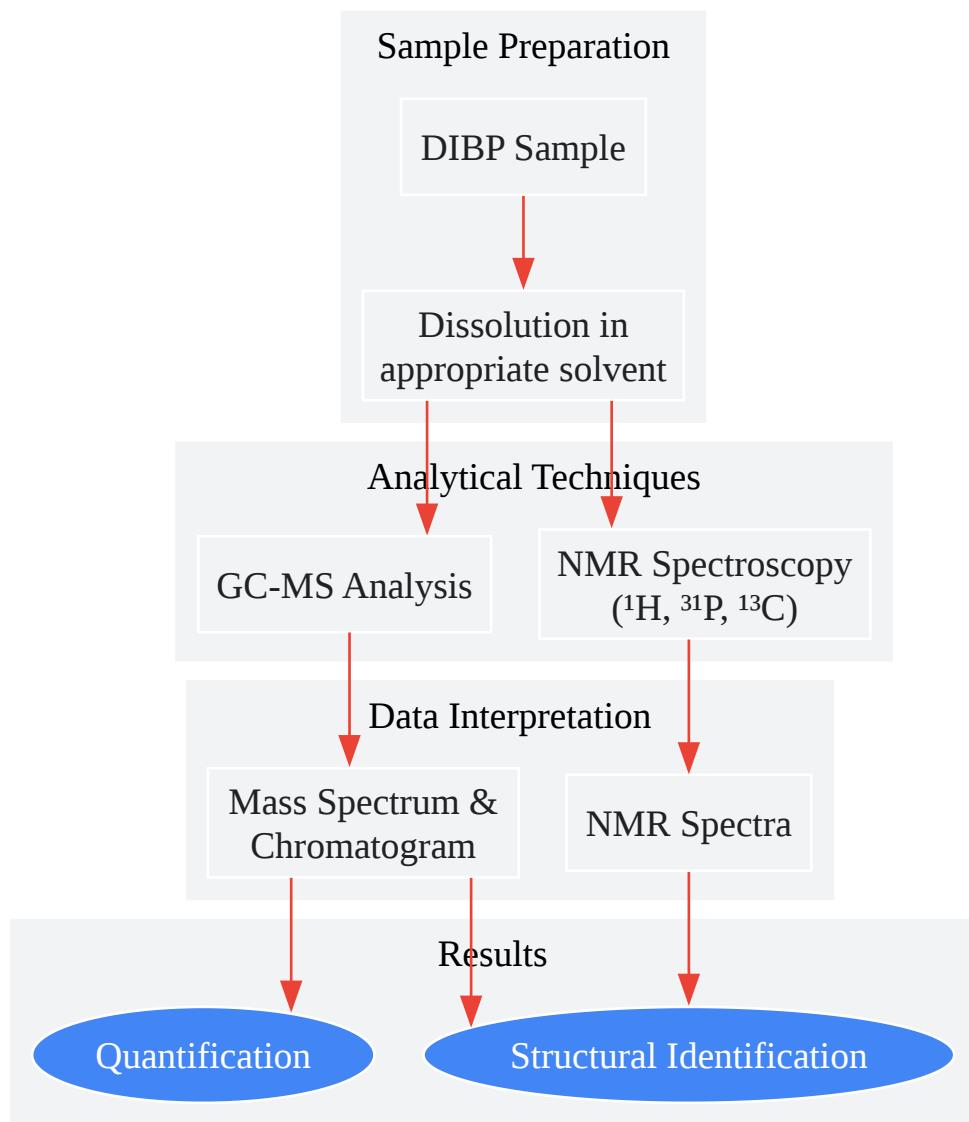
2. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of DIBP.

- ^1H NMR: The proton NMR spectrum provides information about the different types of protons in the molecule and their connectivity. The ^1H NMR spectrum of the related Dibutyl phosphate shows characteristic signals for the butyl chain protons. For DIBP, one would expect to see signals corresponding to the isobutyl group protons, with characteristic splitting patterns.
- ^{31}P NMR: Phosphorus-31 NMR is particularly useful for organophosphorus compounds. It provides a single peak for DIBP, and its chemical shift is indicative of the chemical environment of the phosphorus atom.

- ^{13}C NMR: The carbon-13 NMR spectrum reveals the number of non-equivalent carbon atoms in the molecule.

An experimental workflow for the analysis of a DIBP sample is illustrated below:



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Analytical workflow for **Diisobutyl Hydrogen Phosphate**.

Reactivity and Stability

- Acidic Nature: **Diisobutyl hydrogen phosphate** is a moderately strong acid due to the presence of the acidic proton on the phosphate group. It will react exothermically with bases.

- Thermal Decomposition: While specific data for DIBP is limited, the related Dibutyl phosphate is known to decompose upon heating above 100°C, emitting toxic fumes of phosphorus oxides.^[3] It is reasonable to assume that DIBP exhibits similar thermal instability. Studies on related organophosphorus compounds suggest that the decomposition can be vigorous and exothermic.
- Incompatibilities: DIBP is incompatible with strong oxidizing agents and strong bases.

Conclusion

This technical guide has summarized the key physical and chemical characteristics of **Diisobutyl hydrogen phosphate**. While some experimental data for DIBP remains elusive, the provided information, including data from the closely related Dibutyl phosphate and predicted values, offers a solid foundation for researchers and professionals. The outlined experimental protocols for synthesis and analysis provide practical guidance for working with this compound. As with any chemical, appropriate safety precautions should be taken when handling **Diisobutyl hydrogen phosphate**, considering its potential for thermal decomposition and its acidic nature.

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